

# Unraveling "Nitro Red": A Case of Mistaken Identity in Scientific Research

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## Compound of Interest

Compound Name: Nitro Red

Cat. No.: B1584791

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While the name "**Nitro Red**" evokes the precision and complexity of modern pharmacology, a comprehensive review of scientific and chemical literature reveals that this term does not correspond to a recognized compound within the domains of drug development or biological research. Instead, "**Nitro Red**" is a trivial name or trade name for the chemical compound with the CAS number 56431-61-9, an azo dye formally known as disodium 4-amino-5-hydroxy-3-((4-nitrophenyl)azo)-2,7-naphthalenedisulfonate.<sup>[1][2][3][4][5]</sup>

The primary application of this compound appears to be as a colorant, likely for industrial purposes, rather than as a therapeutic agent or a subject of in-depth biological investigation. This conclusion is drawn from the nature of the available data, which is largely limited to chemical supplier databases and safety data sheets. These sources provide basic chemical and physical properties but lack the extensive biological and experimental data characteristic of a research compound.

The name "**Nitro Red**" is also prominently used in the branding of commercial consumer products, including fragrances and automotive lubricants, which may be the source of the inquiry. However, these products have no connection to a specific, biologically active molecule of the same name.

## Chemical and Physical Properties

The available quantitative data for disodium 4-amino-5-hydroxy-3-((4-nitrophenyl)azo)-2,7-naphthalenedisulfonate is summarized below.

Property	Value	Source
CAS Number	56431-61-9	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>16</sub> H <sub>10</sub> N <sub>4</sub> Na <sub>2</sub> O <sub>9</sub> S <sub>2</sub>	<a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	512.38 g/mol	<a href="#">[6]</a>
IUPAC Name	Disodium 4-amino-5-hydroxy-3-[(4-nitrophenyl)diazenyl]-2,7-naphthalenedisulfonate	<a href="#">[2]</a>
Synonyms	NITRO RED, Rojo Nitro	<a href="#">[1]</a>

## Discovery and Historical Background

There is no scientific literature available detailing the discovery or the historical development of disodium 4-amino-5-hydroxy-3-((4-nitrophenyl)azo)-2,7-naphthalenedisulfonate for any specific research purpose. As an azo dye, its origins are likely rooted in the chemical industry for coloration purposes, a field with a history stretching back to the 19th century. However, specific details for this particular compound are not documented in accessible scientific databases.

## Mechanism of Action and Biological Significance

A thorough search of biomedical and pharmacological literature reveals no studies on the mechanism of action of "**Nitro Red**" or its formal chemical counterpart in any biological system. There are no described signaling pathways, cellular targets, or therapeutic effects associated with this compound. The absence of such data indicates that it is not a compound of interest in the fields of drug development or life sciences research.

## Experimental Protocols and Methodologies

Consistent with the lack of research on its biological activity, there are no published experimental protocols detailing the use of "**Nitro Red**" in a scientific research context. Standard methodologies for the synthesis and characterization of azo dyes would apply, but no specific, key experiments are available to be cited or detailed.

## Conclusion

The inquiry for an in-depth technical guide on "**Nitro Red**" for a scientific audience appears to be based on a misunderstanding of the term. The chemical entity associated with the name is an azo dye with no documented history of use or investigation in a biological or pharmaceutical context. Therefore, the core requirements of the request, including the detailing of experimental protocols and the visualization of signaling pathways, cannot be fulfilled. The scientific community does not recognize "**Nitro Red**" as a compound with a significant body of research behind it.

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